

Proper Disposal of Dynarrestin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dynarrestin

Cat. No.: B607234

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **Dynarrestin**, a potent and selective reversible inhibitor of cytoplasmic dyneins 1 and 2.^{[1][2]}

Chemical and Physical Properties

A thorough understanding of a compound's properties is the first step toward safe handling and disposal.

Property	Value
Molecular Formula	C22H23F2N3O2S ^[3]
Molecular Weight	431.50 g/mol
Appearance	Solid ^[3]
Storage Temperature	Powder: -20°C; In solvent: -80°C ^[3]
Solubility	Unstable in solutions; freshly prepared solutions are recommended. ^[4]
Stability	Stable under recommended storage conditions. ^[3]

Hazard Identification and Safety Precautions

Dynarrestin is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[3]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[3]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[3]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P273: Avoid release to the environment.[3]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- P330: Rinse mouth.[3]
- P391: Collect spillage.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Due to its high aquatic toxicity, it is critical to prevent **Dynarrestin** from entering waterways. All personnel handling this compound should wear appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection.

Experimental Protocol for Proper Disposal

While specific, detailed experimental protocols for the disposal of **Dynarrestin** are not readily available in the provided search results, a standard procedure based on its safety data sheet

(SDS) and general laboratory safety guidelines should be followed. The primary directive is to dispose of **Dynarrestin** and its containers at an approved waste disposal plant.[\[3\]](#)

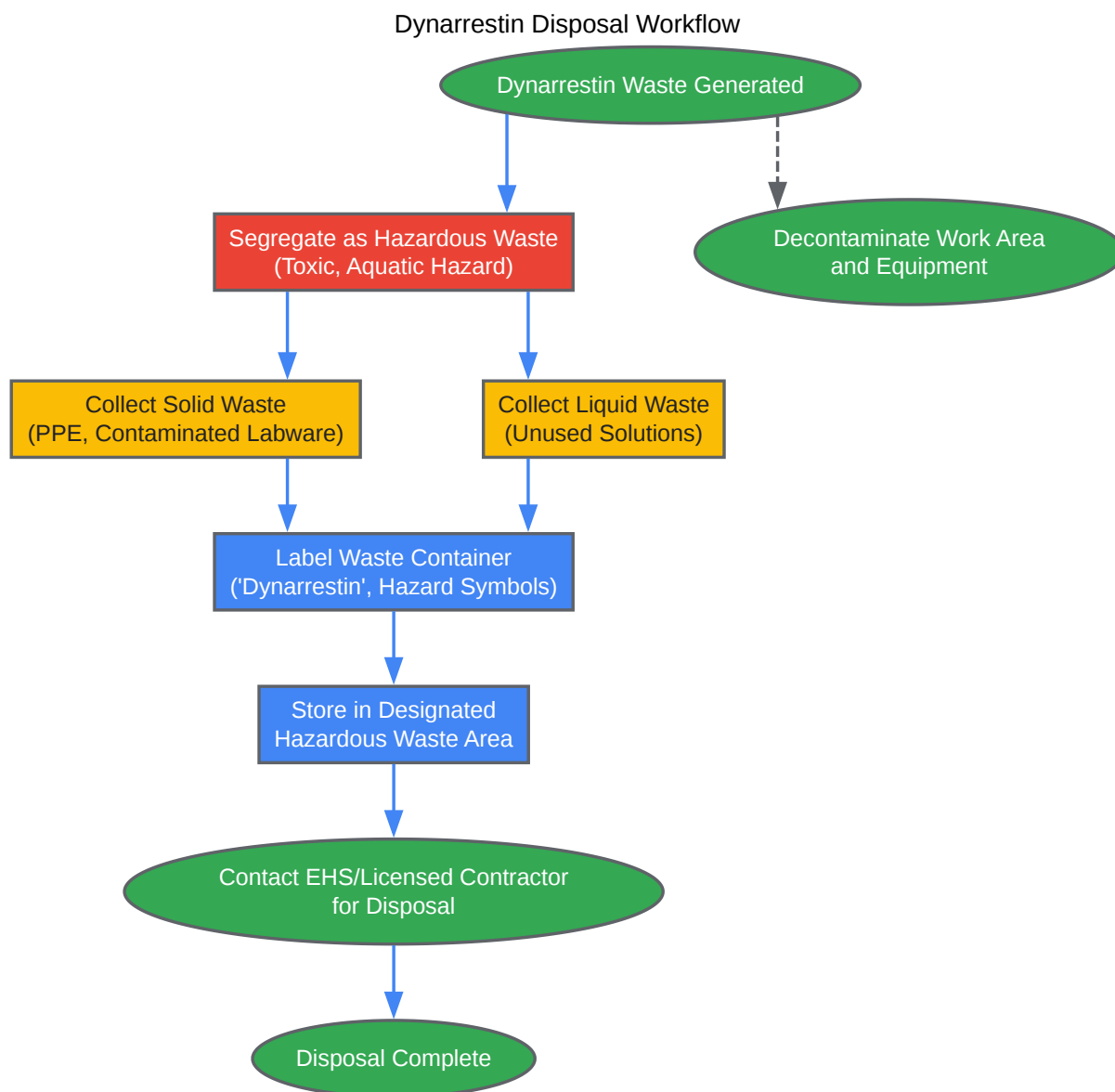
Step-by-Step Disposal Guidance:

- Segregation of Waste:
 - All waste materials contaminated with **Dynarrestin**, including unused product, solutions, contaminated labware (e.g., pipette tips, tubes), and personal protective equipment (PPE), should be segregated from general laboratory waste.
 - This waste should be designated as hazardous chemical waste due to its acute oral toxicity and severe aquatic toxicity.
- Waste Collection:
 - Collect all **Dynarrestin** waste in a dedicated, clearly labeled, and leak-proof container.
 - The container should be marked with the name "**Dynarrestin**" and the appropriate hazard symbols (e.g., "Toxic," "Dangerous for the Environment").
 - Solid waste, such as contaminated gloves and wipes, should be placed in a designated solid waste container.
 - Liquid waste containing **Dynarrestin** should be collected in a separate, compatible liquid waste container. Do not mix with incompatible materials such as strong acids/alkalis or strong oxidizing/reducing agents.[\[3\]](#)
- Storage of Waste:
 - Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
 - This area should be secure, well-ventilated, and away from drains and sources of ignition.
[\[3\]](#)
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **Dynarrestin** waste.
- Provide them with the Safety Data Sheet (SDS) for **Dynarrestin** to ensure they can handle and dispose of it in accordance with all local, state, and federal regulations.
- Decontamination:
 - Thoroughly decontaminate all surfaces and equipment that may have come into contact with **Dynarrestin**. Use an appropriate cleaning agent and collect the cleaning materials as hazardous waste.

Logical Workflow for Dynarrestin Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Dynarrestin** waste.



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Caption: Logical workflow for the proper disposal of **Dynarrestin**.

By adhering to these procedures, laboratory personnel can ensure the safe handling and disposal of **Dynarrestin**, minimizing risks to themselves and the environment. Always consult

your institution's specific safety protocols and the manufacturer's most recent Safety Data Sheet.

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References

- 1. Dynarrestin, a Novel Inhibitor of Cytoplasmic Dynein - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Dynarrestin | Dynein inhibitor | Probechem Biochemicals [probechem.com]
- 3. Dynarrestin|2222768-84-3|MSDS [dcchemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
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